

Solubility of Mesitylene in Common Organic Solvents: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mesitylene

Cat. No.: B046885

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **mesitylene** (1,3,5-trimethylbenzene) in a range of common organic solvents. Understanding the solubility characteristics of **mesitylene** is crucial for its application as a solvent, reactant, or in purification processes across various fields, including chemical synthesis, materials science, and pharmaceutical development. This document compiles quantitative solubility data, details experimental protocols for solubility determination, and presents a theoretical framework for understanding the observed solubility behavior.

Quantitative Solubility Data

The solubility of **mesitylene** in various organic solvents is a critical parameter for its effective use. Generally, **mesitylene**, a nonpolar aromatic hydrocarbon, exhibits high solubility in other nonpolar and moderately polar organic solvents, adhering to the principle of "like dissolves like." Conversely, its solubility in highly polar solvents, such as water, is negligible.

Below is a compilation of quantitative solubility data for **mesitylene** in several common organic solvents. It is important to note that for many solvent systems, **mesitylene** is considered fully miscible, meaning it is soluble in all proportions.

Table 1: Solubility of **Mesitylene** in Various Organic Solvents at 25°C

Solvent Class	Solvent	Temperature (°C)	Solubility (g/L)	Reference
Alcohols	Methanol	25	571.17	[1]
Ethanol	25	627.73	[1]	
n-Propanol	25	627.79	[1]	
Isopropanol	25	479.07	[1]	
n-Butanol	25	755.25	[1]	
Ketones	Acetone	25	1372.32	[1]
Esters	Ethyl Acetate	25	1522.93	[1]
Aromatic Hydrocarbons	Toluene	25	1554.89	[1]
Benzene	Miscible	Miscible	[2]	
Ethers	Diethyl Ether	Miscible	Miscible	
Nitriles	Acetonitrile	25	921.5	[1]
Amides	N,N-Dimethylformamide (DMF)	25	814.26	[1]
Alkanes	Hexane	Readily Soluble	Readily Soluble	[4]

Note on Miscibility: Several sources state that **mesitylene** is miscible with alcohol, benzene, ether, and acetone, implying solubility in all proportions.[2][3]

Factors Influencing Solubility

The solubility of **mesitylene** is governed by the intermolecular forces between the solute (**mesitylene**) and the solvent molecules. As a nonpolar molecule, the primary intermolecular forces exhibited by **mesitylene** are London dispersion forces. Therefore, it dissolves most readily in solvents with similar characteristics.

Caption: Factors influencing the solubility of **mesitylene**.

Generally, the solubility of liquids in liquids increases with temperature.^[4] However, for many of the listed organic solvents where **mesitylene** is already highly soluble or miscible at room temperature, the effect of temperature may be less pronounced.

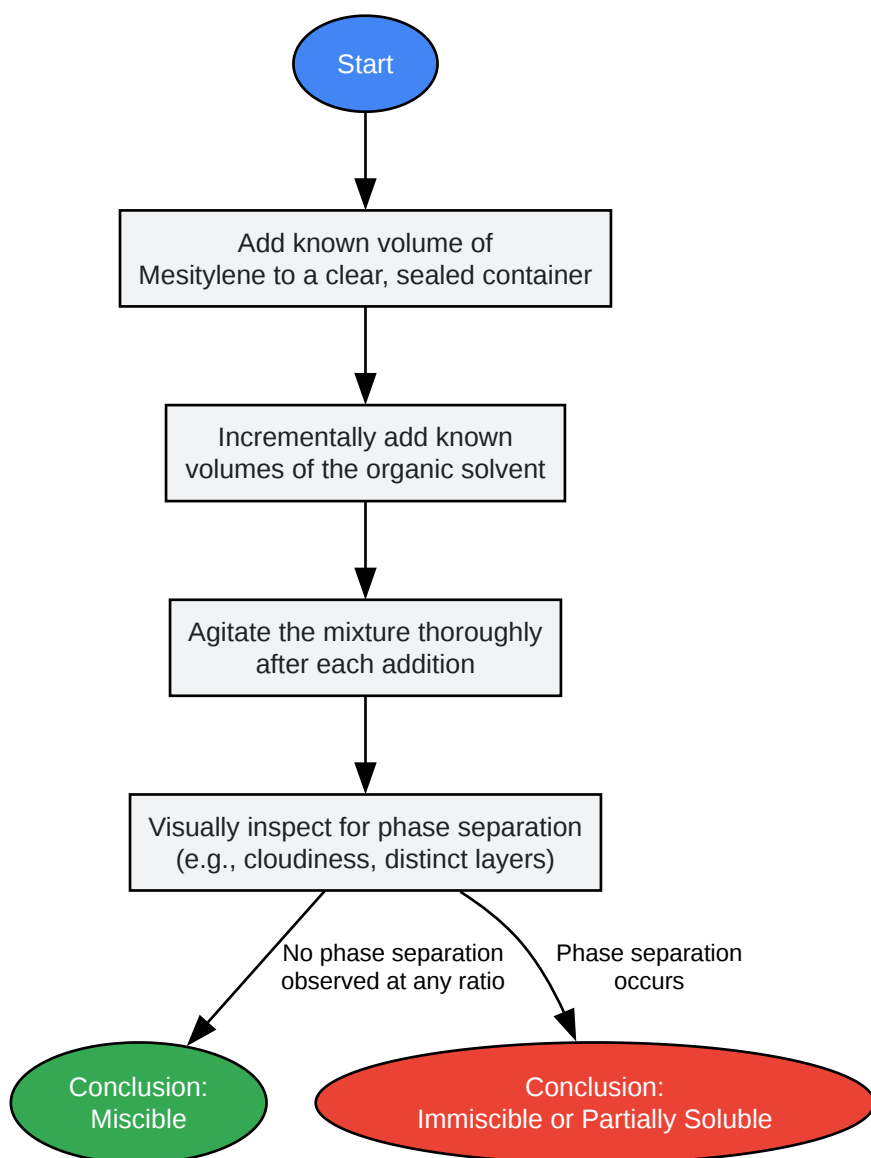
Experimental Protocols for Solubility Determination

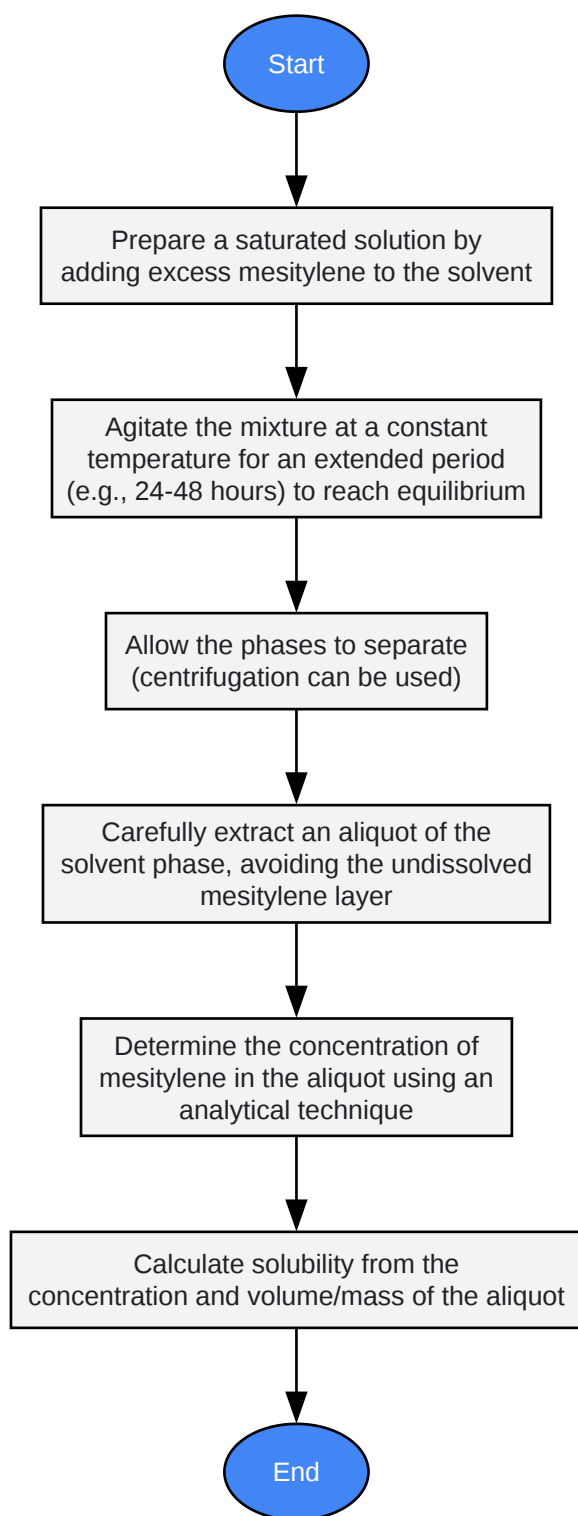
The determination of the solubility of a liquid like **mesitylene** in an organic solvent can be carried out using several established methods. The choice of method often depends on whether the components are fully miscible or have limited solubility.

Method 1: Visual Miscibility Determination (for Miscible Systems)

This is a straightforward method for determining if two liquids are miscible in all proportions.

Workflow:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 2. Mesitylene | C₉H₁₂ | CID 7947 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [guidechem.com]
- 4. solubilityofthings.com [solubilityofthings.com]
- To cite this document: BenchChem. [Solubility of Mesitylene in Common Organic Solvents: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046885#solubility-of-mesitylene-in-common-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com